

Osoresnontrine stability in solution handling

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Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

Cat. No.: S521137

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Osoresnontrine (BI-409306) Overview

Osoresnontrine is an investigational small molecule drug. Here is a summary of its key characteristics:

Attribute	Description
Other Names	BI-409306 [1] [2]
Mechanism of Action	Potent and selective Phosphodiesterase 9A (PDE9A) inhibitor [1] [2]
Primary Indications (Under Investigation)	Schizophrenia, Attenuated Psychosis Syndrome, Alzheimer's Disease [1]
Chemical Formula	$C_{16}H_{17}N_5O_2$ [1]
Molar Mass	311.345 g·mol ⁻¹ [1]
Selectivity Profile	Inhibits PDE9A with an IC ₅₀ of 52 nM . Shows weak activity against PDE1A/C (IC ₅₀ ~1 μM) and minimal activity against other PDEs (IC ₅₀ >10 μM) [2].

Guide to Sourcing Stability Information

Since direct stability data is not found, here are practical steps and methodologies to address this critical gap:

- **Contact the Manufacturer Directly:** The most reliable source for stability data, recommended storage conditions, and handling protocols is the originator company, **Boehringer Ingelheim** [3]. Reaching out to their scientific or product support team should be your first step.
- **Determine Stability Experimentally:** If manufacturer data is unavailable, you can establish stability profiles in your specific solutions through these experiments:
 - **Forced Degradation Studies:** Expose the compound solution to various stress conditions (acid, base, oxidant, heat, light) and analyze the degradation products.
 - **Long-Term Stability Monitoring:** Prepare the solution and store it under your standard laboratory conditions (e.g., -20°C, 4°C, room temperature). Analyze the concentration and purity at regular intervals over time.

Experimental Protocol: Solution Stability Testing

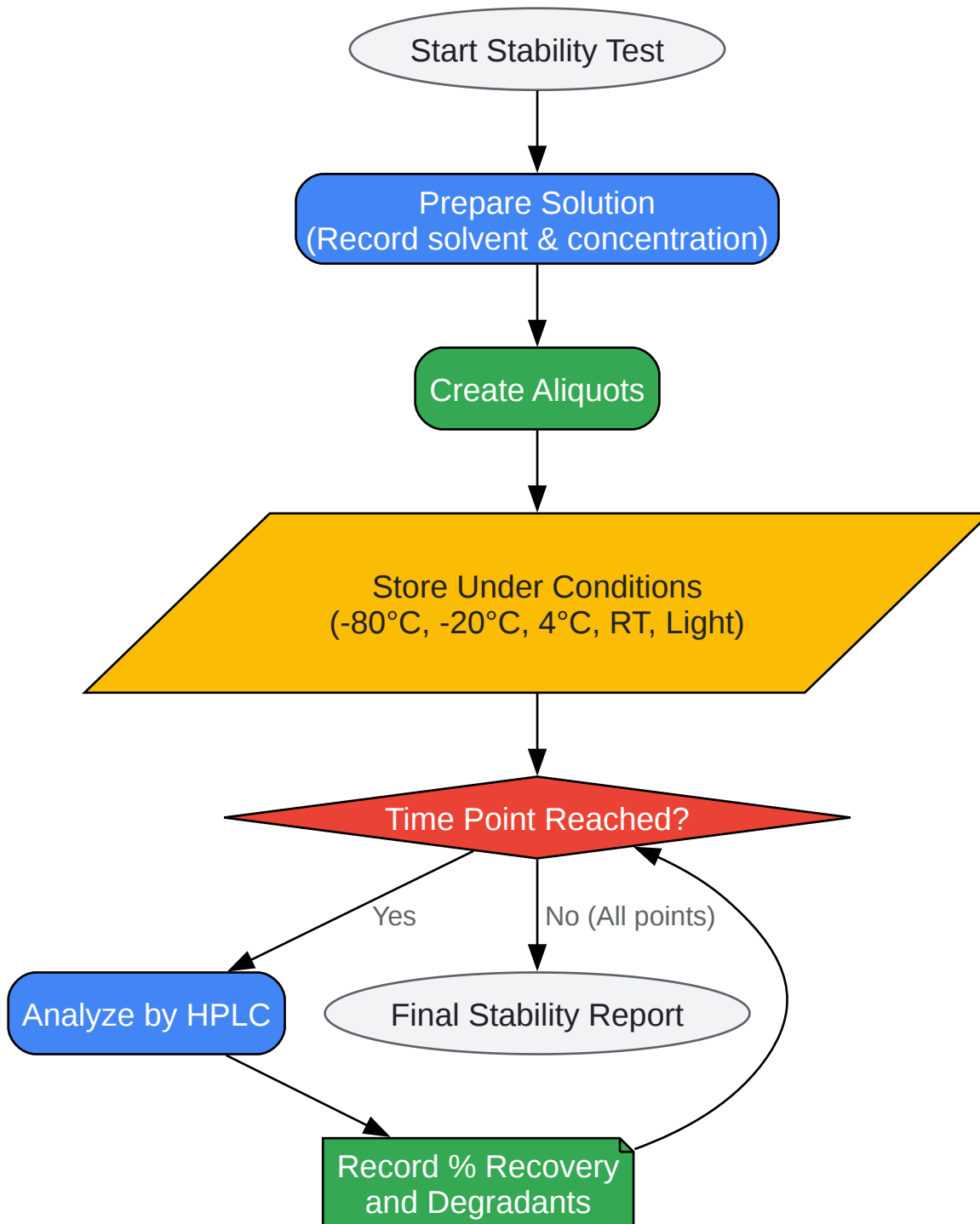
Here is a detailed methodology for conducting a stability study for **Osoresnontrine** in solution.

Step	Action	Details & Parameters
1. Solution Preparation	Dissolve Osoresnontrine in the desired solvent.	Record solvent (e.g., DMSO, buffer), initial concentration, and pH. Filter the solution if necessary for sterility.
2. Aliquoting	Divide the solution into multiple vials.	This prevents repeated freeze-thaw cycles of a single stock. Use amber vials if testing light sensitivity.
3. Storage	Store aliquots under different conditions.	Typical conditions: -80°C (long-term), -20°C (short-term), 4°C (refrigerated), 25°C (room temp). Include a set vials for light exposure.
4. Sampling	Remove vials for analysis at predetermined time points.	Example time points: Time zero, 1 day, 1 week, 2 weeks, 1 month, 3 months, 6 months, 1 year.
5. Analysis	Analyze samples for concentration and purity.	Primary technique: HPLC (High-Performance Liquid Chromatography). Compare chromatograms of stressed samples to a fresh, reference standard. Key metrics are the

Step	Action	Details & Parameters
		area of the main peak (for concentration) and the appearance of new peaks (for degradation products). A drop in the main peak area or an increase in impurity peaks indicates instability.
6. Documentation	Record all data and observations.	Document the percentage of parent compound remaining and the formation of any major degradants at each time point and condition.

Experimental Workflow Diagram

The following diagram visualizes the stability testing workflow:



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Key Takeaways for Researchers

- **No Public Data:** Solution stability parameters for **Osoresnontrine** are not disclosed in the available scientific or regulatory documents [3] [1].
- **Critical First Step: Direct inquiry with Boehringer Ingelheim** is the most efficient path to obtain handling information, potentially saving significant time and resources.
- **Establish Your Own Data:** If manufacturer data is inaccessible, implementing the described **forced degradation and long-term stability study** is the standard and reliable approach to generate the necessary data for your research.

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References

1. - Wikipedia Osoresnontrine [en.wikipedia.org]
2. PDE1 Inhibitor, Gene [medchemexpress.com]
3. - Boehringer Ingelheim - AdisInsight Osoresnontrine [adis.springer.com]

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